

Application Notes and Protocols: Step-by-Step DIG Labeling of RNA Probes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Digoxigenin NHS ester*

Cat. No.: *B15547313*

[Get Quote](#)

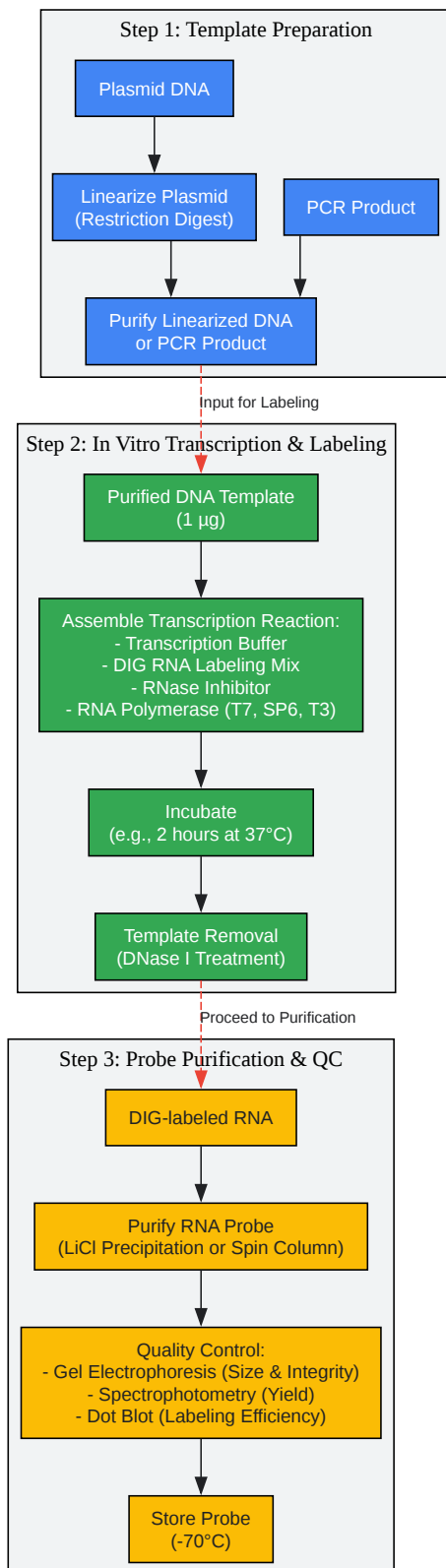
Audience: Researchers, scientists, and drug development professionals.

Introduction

Digoxigenin (DIG) labeling is a widely used non-radioactive method for labeling nucleic acids, offering a safe and sensitive alternative for applications like in situ hybridization (ISH), Northern blotting, and Southern blotting.[1][2] DIG-labeled RNA probes are particularly effective for detecting specific RNA sequences within tissues or on membranes due to their high sensitivity and specificity.[3] The system relies on the incorporation of a steroid hapten, digoxigenin, into the RNA probe during synthesis. This labeled probe is then detected with high-affinity anti-digoxigenin antibodies conjugated to an enzyme, such as alkaline phosphatase (AP) or horseradish peroxidase (POD), which generates a colorimetric or chemiluminescent signal.[4][5]

The primary advantages of the DIG system include the stability of the probes (stable for over a year), high sensitivity capable of detecting rare transcripts, and low background due to the high specificity of the anti-DIG antibody.[3][5] This document provides a detailed, step-by-step protocol for the synthesis and purification of DIG-labeled RNA probes.

Experimental Workflow for DIG-RNA Probe Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for DIG-labeled RNA probe synthesis.

Detailed Experimental Protocols

This protocol describes the synthesis of antisense DIG-labeled RNA probes via in vitro transcription. All steps should be performed under RNase-free conditions.

DNA Template Preparation

High-purity template DNA is critical for successful RNA synthesis. The template can be a linearized plasmid containing the sequence of interest downstream of an RNA polymerase promoter (e.g., T7, SP6, T3) or a PCR product incorporating such a promoter.

1.1. Plasmid DNA Template

- **Linearization:** Digest 5-10 µg of plasmid DNA with a suitable restriction enzyme that cuts at the 3' end of the insert, creating a run-off transcript of a defined length. Ensure complete digestion, incubating for 4-5 hours or overnight.[6] Use enzymes that generate 5' overhangs or blunt ends; 3' overhangs should be avoided.[7]
- **Verification:** Run a small aliquot of the digested plasmid on an agarose gel to confirm complete linearization.
- **Purification:** Purify the linearized DNA to remove the restriction enzyme and buffer components. This can be done by phenol/chloroform extraction followed by ethanol precipitation or by using a commercial DNA purification kit.[7]
- **Resuspension:** Resuspend the purified, linearized DNA pellet in RNase-free water to a final concentration of approximately 0.5-1 µg/µL.

1.2. PCR Product Template

An alternative to plasmid-based templates is the use of PCR products.[2][8]

- **Primer Design:** Design PCR primers where the reverse primer for an antisense probe (or forward primer for a sense probe) includes the sequence for an RNA polymerase promoter (e.g., T7) at its 5' end.[3]

- PCR Amplification: Perform PCR using a high-fidelity DNA polymerase to generate the template.[\[3\]](#)
- Purification: Purify the PCR product directly using a PCR purification kit or by gel extraction to ensure the correct fragment is used for transcription.[\[7\]](#)
- Quantification: Determine the concentration of the purified PCR product.

In Vitro Transcription and DIG Labeling

The following is a standard 20 μ L transcription reaction. Components should be added in the order listed and mixed gently.

- Assemble the Reaction: At room temperature, combine the following in an RNase-free microcentrifuge tube:[\[9\]](#)

Component	Volume	Final Concentration
Linearized Template DNA	X μL	1 μg
RNase-free Water	Up to 20 μ L	-
10x Transcription Buffer	2 μ L	1x
10x DIG RNA Labeling Mix	2 μ L	1x
Protector RNase Inhibitor	1 μ L	20 units
RNA Polymerase (T7, SP6, or T3)	2 μ L	40 units

| Total Volume | 20 μ L |

- Incubation: Mix the components gently by flicking the tube and centrifuge briefly. Incubate the reaction for 2 hours at 37°C.
- Template Removal: Add 2 μ L of RNase-free DNase I (10 U/ μ L) to the reaction mixture to digest the DNA template. Incubate for 15-30 minutes at 37°C.[\[9\]](#)

Purification of the DIG-Labeled RNA Probe

It is essential to remove unincorporated nucleotides, enzymes, and salts from the labeled RNA probe.

- Stop the Reaction: Add 2 μ L of 0.2 M EDTA (pH 8.0) to stop the reaction.
- Precipitation:
 - Add 2.5 μ L of 4 M LiCl and 75 μ L of pre-chilled absolute ethanol.[6]
 - Mix well and precipitate for at least 30 minutes at -70°C or overnight at -20°C .
 - Centrifuge at maximum speed ($\geq 13,000 \times g$) for 30 minutes at 4°C . [6]
 - Carefully decant the supernatant.
 - Wash the pellet with 50 μ L of cold 70% ethanol.
 - Centrifuge for 5 minutes at 4°C , decant the ethanol, and briefly air-dry or vacuum-dry the pellet. Do not over-dry.
- Resuspension: Dissolve the RNA probe pellet in 20-50 μ L of RNase-free water or hybridization buffer.[7]
- Storage: Aliquot the probe to avoid repeated freeze-thaw cycles and store at -20°C or -70°C . DIG-labeled RNA probes are stable for at least one year when stored properly.[3]

Quality Control and Quantification

- Yield Estimation: A standard labeling reaction is expected to yield approximately 10-20 μg of DIG-labeled RNA from 1 μg of template DNA.[7] The concentration can be determined by spectrophotometry (e.g., NanoDrop).
- Integrity Check: Run a small aliquot (1-2 μ L) of the probe on a denaturing (formaldehyde) or non-denaturing agarose gel. A successful transcription should yield a sharp band of the expected size. The template DNA band may also be visible if not completely digested.[6]

Note that RNA may form secondary structures under non-denaturing conditions, potentially resulting in multiple bands.

- Labeling Efficiency (Optional): Perform a dot blot assay. Spot serial dilutions of the labeled probe and a DIG-labeled control RNA onto a nylon membrane. Detect with anti-DIG-AP and a chemiluminescent substrate to semi-quantitatively assess the labeling efficiency.[\[3\]](#)

Quantitative Data Summary

Table 1: Standard 20 μ L In Vitro Transcription Reaction

Reagent	Amount	Purpose
Linearized DNA Template	1 μ g	Provides the sequence for transcription.
10x Transcription Buffer	2 μ L	Optimizes pH and ionic strength for the polymerase.
10x DIG RNA Labeling Mix	2 μ L	Contains ATP, CTP, GTP, UTP, and DIG-11-UTP.
RNase Inhibitor	1 μ L	Protects the synthesized RNA from degradation.
RNA Polymerase	2 μ L	Catalyzes the synthesis of RNA.
RNase-free Water	To 20 μ L	Adjusts the final reaction volume.

Table 2: Expected Yield and Application Concentrations

Parameter	Value	Reference
Expected RNA Yield	10-20 µg per 1 µg of template DNA	[7]
Probe Stability	≥ 1 year at -20°C or -70°C	[3]
Recommended Conc. (ISH)	1-2 µL probe per 100 µL hybridization buffer	[6]
Recommended Conc. (Northern)	50-100 ng/mL of hybridization buffer	[10]
Target RNA for Northern Blot	Max 1 µg total RNA or 100 ng mRNA	[10]

Troubleshooting

Problem	Possible Cause	Suggested Solution
Low or No RNA Yield	Impure or degraded DNA template.	Purify the template DNA using phenol/chloroform extraction or a spin column. Verify integrity on a gel.
Inactive enzyme or reagents.	Use fresh reagents. Avoid repeated freeze-thaw cycles of the polymerase and NTPs.	
RNase contamination.	Use RNase-free water, tips, and tubes. Wear gloves. Clean equipment with RNase decontamination solutions.[11]	
Smear on Agarose Gel	RNase contamination.	Follow strict RNase-free techniques.[11]
Abortive or shortened transcripts.	Re-clone the insert in the reverse orientation and use a different polymerase. Ensure the template is fully linearized.	
High Background in ISH/Blot	Probe concentration is too high.	Titrate the probe to find the optimal concentration.
Inadequate blocking or washing.	Increase blocking time or use a recommended blocking reagent. Optimize post-hybridization wash stringency and duration.[9]	
Probe is too long, causing poor penetration.	Consider fragmenting the probe via limited alkaline hydrolysis if it is >1 kb.[6]	

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 2. Frontiers | A PCR-Based Method for RNA Probes and Applications in Neuroscience [[frontiersin.org](https://www.frontiersin.org)]
- 3. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 5. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 6. kopplab.faculty.ucdavis.edu [kopplab.faculty.ucdavis.edu]
- 7. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 8. A PCR-Based Method for RNA Probes and Applications in Neuroscience - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. DIG Labeled RNA Probe Protocol [[chlamycollection.org](https://www.chlamycollection.org)]
- 10. [merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- 11. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols: Step-by-Step DIG Labeling of RNA Probes]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15547313/docs#application-notes-and-protocols-step-by-step-dig-labeling-of-rna-probes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)